

Validation of a Multi-Residue Method for Anilinopyrimidine Fungicides: A Comparative Guide

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Compound of Interest		
Compound Name:	Mepanipyrim	
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This guide provides a comprehensive comparison of multi-residue methods for the detection and quantification of anilinopyrimidine fungicides, specifically cyprodinil, **mepanipyrim**, and pyrimethanil. These fungicides are widely used in agriculture to control a variety of fungal diseases on fruits, vegetables, and cereals. Consequently, robust and validated analytical methods are crucial for monitoring their residues in food products to ensure consumer safety and compliance with regulatory limits.

This document is intended for researchers, scientists, and professionals in the field of drug and pesticide analysis. It details the experimental protocols for the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and presents a compilation of validation data from various studies.

Comparative Performance of Analytical Methods

The following tables summarize the performance of the QuEChERS-LC-MS/MS method for the analysis of anilinopyrimidine fungicides in various food matrices, as reported in several validation studies. These parameters are essential for evaluating the reliability and sensitivity of the method.

Linearity



Linearity demonstrates the proportional relationship between the concentration of the analyte and the analytical signal. A high coefficient of determination (R²) indicates good linearity.

Fungicide	Matrix	Concentration Range (µg/kg)	Coefficient of Determination (R²)
Cyprodinil	Wine	1 - 200	> 0.99
Herbal-based potions	10 - 250	> 0.98	
Pyrimethanil	Oranges, Carrots, Spinach	20 - 1000	> 0.99[1]
Wine	1 - 200	> 0.99	
Grape Juice	Not Specified	> 0.99[2]	_
Mepanipyrim	Oranges, Carrots, Spinach	20 - 1000	> 0.99[1]

Recovery and Precision

Recovery is a measure of the method's accuracy, representing the percentage of the known amount of analyte detected. Precision, expressed as the relative standard deviation (RSD), indicates the repeatability and reproducibility of the method. According to SANTE guidelines, mean recovery values should be within the 70-120% range with an RSD of ≤20%.[3]



Fungicide	Matrix	Spiking Level (μg/kg)	Average Recovery (%)	Precision (RSD, %)
Cyprodinil	Vine Leaves	Not Specified	75 - 104	4 - 19
Herbal-based potions	50	71 - 120	< 20	
Pyrimethanil	Oranges, Carrots, Spinach	100	86 - 106[1]	Not Specified
Leguminous Plants	Not Specified	71 - 115	< 15[4]	
Mepanipyrim	Oranges, Carrots, Spinach	100	86 - 106[1]	Not Specified

Limits of Detection (LOD) and Quantification (LOQ)

LOD is the lowest concentration of an analyte that can be reliably detected, while LOQ is the lowest concentration that can be quantitatively determined with acceptable precision and accuracy.

Fungicide	Matrix	LOD (µg/kg)	LOQ (μg/kg)
Cyprodinil	Wine	< 1	< 1
Herbal-based potions	0.014 - 0.812	> LOD	
Pyrimethanil	Wine	< 1	< 1
Grape Juice	< 6	< 20[2]	_
Leguminous Plants	Not Specified	10[4]	
Mepanipyrim	Wine	< 1	< 1

Experimental Protocols

The following section details the typical experimental procedure for the QuEChERS extraction and subsequent LC-MS/MS analysis of anilinopyrimidine fungicides.



QuECHERS Sample Preparation

The QuEChERS method is a widely used sample preparation technique for pesticide residue analysis in food matrices due to its simplicity, speed, and low solvent consumption.[5][6]

- 1. Sample Homogenization:
- A representative portion of the solid sample (e.g., fruits, vegetables) is homogenized to a
 uniform consistency. For liquid samples like wine or juice, this step is not necessary.
- 2. Extraction and Partitioning:
- A 10-15 g portion of the homogenized sample is weighed into a 50 mL centrifuge tube.
- 10-15 mL of acetonitrile is added to the tube.
- The tube is sealed and shaken vigorously for 1 minute.
- A salt mixture, typically containing magnesium sulfate (MgSO₄), sodium chloride (NaCl), and sodium citrate, is added to the tube. This induces phase separation and drives the pesticides into the acetonitrile layer.[5]
- The tube is immediately shaken vigorously for another minute and then centrifuged.
- 3. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
- An aliquot of the upper acetonitrile layer is transferred to a smaller centrifuge tube containing a d-SPE sorbent mixture.
- The sorbent mixture commonly includes primary secondary amine (PSA) to remove organic
 acids and sugars, and C18 to remove nonpolar interferences. Graphitized carbon black
 (GCB) may be used to remove pigments, but its use should be optimized to prevent the loss
 of planar pesticides.
- The tube is vortexed for 30 seconds and then centrifuged.
- The resulting supernatant is the final extract ready for LC-MS/MS analysis.



LC-MS/MS Analysis

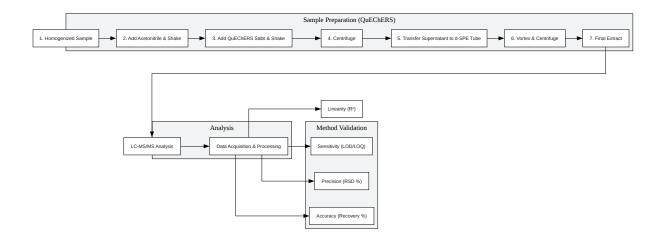
The cleaned-up extract is analyzed using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system.

- Chromatographic Separation: The extract is injected into an LC system equipped with a
 suitable column (e.g., C18) to separate the target fungicides from other matrix components.
 A gradient elution with a mobile phase consisting of water and an organic solvent (e.g.,
 methanol or acetonitrile), often with additives like formic acid or ammonium formate to
 improve ionization, is typically used.
- Mass Spectrometric Detection: The separated compounds are introduced into the mass spectrometer. An electrospray ionization (ESI) source in positive ion mode is commonly used for anilinopyrimidine fungicides. The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions for each analyte.

Visualizing the Workflow

The following diagrams illustrate the key steps in the validation and analysis of anilinopyrimidine fungicides.

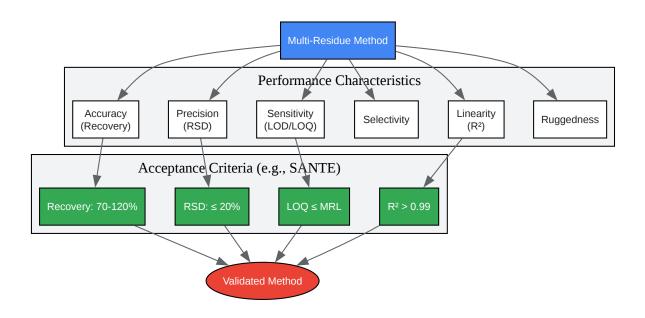




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Caption: Experimental workflow for the analysis of anilinopyrimidine fungicides.





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